

chemical formula and structure of heptyl acetate

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Compound of Interest

Compound Name: Heptyl acetate

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An In-depth Technical Guide to Heptyl Acetate

For Researchers, Scientists, and Drug Development Professionals

Heptyl acetate (C₉H₁₈O₂), also known as acetate C-7, is the ester formed from the condensation of 1-heptanol and acetic acid.[1] It is a colorless liquid soluble in alcohol and is recognized for its characteristic woody, fruity, rum-like odor and a spicy, floral taste.[1] This compound is utilized as a fruit essence flavoring in food products and as a scent component in perfumes.[1] In addition to its role in the flavor and fragrance industry, **heptyl acetate** serves as a solvent for resins and coatings and is used as a reagent or solvent in organic synthesis.[2]

Chemical Formula and Structure

The chemical formula for **heptyl acetate** is C₉H₁₈O₂. [1][2][3][4] Its structure consists of a heptyl group attached to an acetate moiety.

- IUPAC Name: **heptyl acetate**[5]
- SMILES: CCCCCCCOC(=O)C[5]
- InChI: InChI=1S/C9H18O2/c1-3-4-5-6-7-8-11-9(2)10/h3-8H2,1-2H3[4][5]
- InChIKey: ZCZSIDMEHXZRLG-UHFFFAOYSA-N[4][5]

Quantitative Data

The physical and chemical properties of **heptyl acetate** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	C9H18O2	[1][2][3][4]
Molar Mass	158.24 g/mol	[1][2][3][5]
Appearance	Colorless liquid	[2][3][5]
Density	0.886 g/mL at 25 °C	[2]
Melting Point	-50 °C (-58 °F; 223 K)	[1][3]
Boiling Point	192 to 193 °C (378 to 379 °F; 465 to 466 K)	[1][2][3]
Flash Point	68 °C (154 °F)	[3][5]
Refractive Index	n _{20/D} 1.412 - 1.418	[2][3]
Solubility	Soluble in alcohol and ether; insoluble in water.	[5]
Vapor Density	5.5 (vs air)	[6]
Vapor Pressure	12 mmHg (73 °C)	[6]
CAS Number	112-06-1	[2][4]

Experimental Protocols

Synthesis of **Heptyl Acetate** via Fischer Esterification

Heptyl acetate can be synthesized through the Fischer esterification of heptan-1-ol with acetic acid, using a strong acid catalyst such as sulfuric acid.[3]

Materials:

- 1-Heptanol
- Glacial Acetic Acid

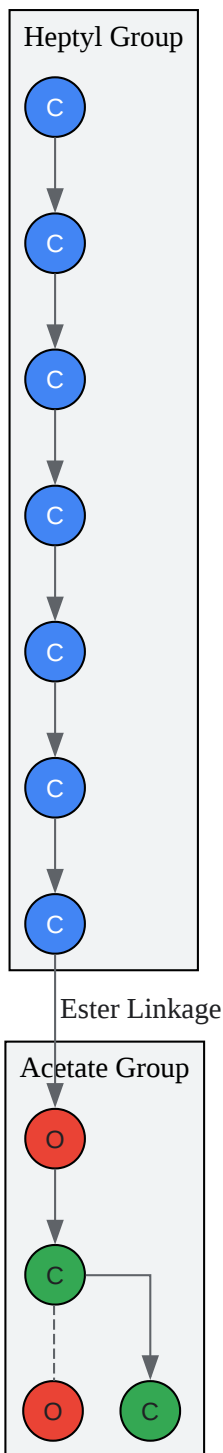
- Concentrated Sulfuric Acid (H_2SO_4)
- Saturated Sodium Bicarbonate Solution (NaHCO_3)
- Anhydrous Sodium Sulfate (Na_2SO_4)
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Distillation apparatus

Procedure:

- To a round-bottom flask, add 1-heptanol and an excess of glacial acetic acid (e.g., 5 equivalents).[7]
- Slowly and carefully add a catalytic amount of concentrated sulfuric acid to the stirred mixture.[8]
- Attach a reflux condenser to the flask and heat the mixture to reflux for 2-4 hours. The reaction progress can be monitored using thin-layer chromatography (TLC) or gas chromatography (GC).[7]
- After the reaction is complete, allow the mixture to cool to room temperature.
- Transfer the mixture to a separatory funnel and wash it sequentially with water, saturated sodium bicarbonate solution to neutralize the excess acid, and finally with brine.[7]
- Dry the organic layer over anhydrous sodium sulfate.[7]
- Filter to remove the drying agent and purify the crude product by distillation to obtain pure **heptyl acetate**. [7][8]

Visualization

Below is a diagram representing the chemical structure of **heptyl acetate**, generated using the DOT language.



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Caption: Chemical structure of **heptyl acetate**.

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